

A Comparative Guide to p-Coumaric Acid-d6 for Research Applications

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Compound of Interest

Compound Name: *p-Coumaric acid-d6*

Cat. No.: B15569722

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For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, the quality and purity of these reagents are paramount for generating accurate and reproducible experimental data. This guide provides a comparative analysis of **p-Coumaric acid-d6**, a deuterated internal standard, from three prominent suppliers: LGC Standards, MedChemExpress, and Clinivex. The comparison focuses on key quality attributes, supported by publicly available data and generalized experimental protocols for in-house verification.

Supplier and Product Overview

p-Coumaric acid-d6 is a stable isotope-labeled form of p-Coumaric acid, commonly used as an internal standard in mass spectrometry-based quantitative analyses. The quality of this standard directly impacts the accuracy of analytical measurements.

A summary of the product offerings from the three suppliers is presented below. It is important to note that while some information is publicly available, detailed specifications are often found in the Certificate of Analysis (CoA) provided upon purchase.

Table 1: Comparison of **p-Coumaric Acid-d6** Specifications from Different Suppliers

Feature	LGC Standards	MedChemExpress	Clinivex
Product Name	trans-p-Coumaric-d6 Acid	p-Coumaric acid-d6	trans-p-Coumaric-d6 Acid
CAS Number	2708298-33-1	2708298-33-1	2708298-33-1
Chemical Purity	Certificate provided with product [1]	98.88% [2]	98% [3]
Isotopic Enrichment	Not specified on product page; detailed in CoA	Not explicitly stated, requires CoA	Not specified on product page; detailed in CoA
Supporting Data	CoA delivered with product [1]	CoA, HNMR, RP-HPLC available online [2]	CoA provided with product [4]
Price	Available upon login/request	\$250 for 5 mg [2]	Available upon request for a quote

Experimental Protocols for Quality Assessment

To ensure the suitability of **p-Coumaric acid-d6** for its intended application, independent verification of its chemical and isotopic purity is recommended. Below are detailed methodologies for key experiments.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is designed to separate and quantify the non-deuterated and other chemically related impurities.

Instrumentation:

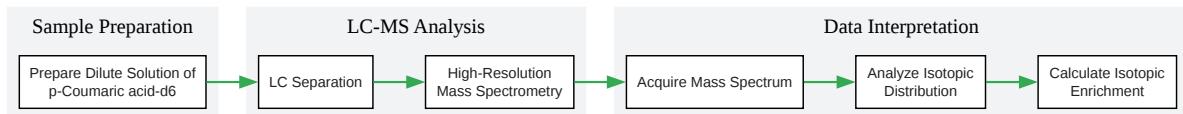
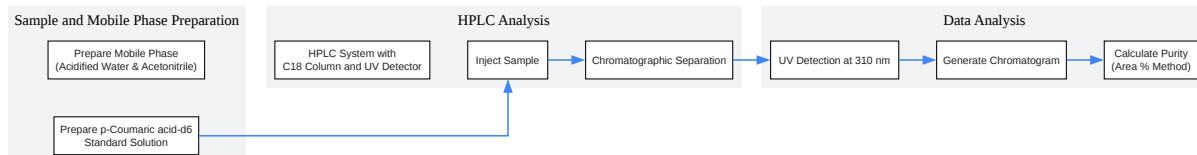
- High-Performance Liquid Chromatograph (HPLC) with a UV-Vis or Diode Array Detector (DAD).
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m).

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or Acetic acid (analytical grade)
- **p-Coumaric acid-d6** standard from the supplier
- Non-deuterated p-Coumaric acid reference standard

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acidified water (e.g., 0.1% formic acid in water) and acetonitrile. The gradient will typically start with a low percentage of acetonitrile and ramp up to elute the analyte and any impurities.
- Standard Preparation: Accurately weigh and dissolve the **p-Coumaric acid-d6** and the non-deuterated reference standard in a suitable solvent (e.g., methanol or acetonitrile) to prepare stock solutions of known concentrations.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column.
 - Mobile Phase: Gradient elution with acidified water and acetonitrile.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: Approximately 310 nm.
 - Injection Volume: 10 µL.
- Analysis: Inject the prepared standard solutions and analyze the resulting chromatograms. The purity is calculated by the area percentage method, where the area of the main peak is divided by the total area of all peaks.



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